

Technical Support Center: Disposal of 4-Bromo-2-nitroaniline Waste

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-nitroaniline

Cat. No.: B116644

[Get Quote](#)

This guide provides detailed procedures, frequently asked questions (FAQs), and troubleshooting advice for the safe disposal of **4-Bromo-2-nitroaniline** (CAS No. 875-51-4) waste. It is intended for researchers, scientists, and drug development professionals to ensure compliance and safety during laboratory operations.

Frequently Asked Questions (FAQs)

Q1: What is **4-Bromo-2-nitroaniline** and what are its primary hazards?

A1: **4-Bromo-2-nitroaniline** is a yellow crystalline solid organic compound.[1] It poses several health and environmental hazards. It is harmful if swallowed, inhaled, or in contact with skin.[2][3] It is known to cause skin irritation and serious eye irritation.[2][4] Prolonged or high-dose exposure may lead to systemic toxicity, potentially affecting the liver and kidneys.[1] Environmentally, it is considered very toxic to aquatic life with long-lasting effects.[5]

Q2: What is the fundamental principle for disposing of **4-Bromo-2-nitroaniline** waste?

A2: The fundamental principle is that **4-Bromo-2-nitroaniline** must be treated as hazardous waste.[2][6] It should never be disposed of in regular trash or discharged into the sewer system.[2][3] The standard procedure is to dispose of the waste through an approved and licensed waste disposal company or plant.[2][3][5] Chemical waste generators are responsible for correctly classifying and handling the waste according to local, regional, and national regulations.[2][7]

Q3: Can I dispose of small quantities of **4-Bromo-2-nitroaniline** waste down the drain?

A3: No. Disposing of **4-Bromo-2-nitroaniline** down the drain is strictly prohibited.^{[2][3]} The compound is sparingly soluble in water and is very toxic to aquatic organisms, which can cause long-term environmental damage.^{[1][5]} All waste, regardless of quantity, must be collected and managed as hazardous chemical waste.

Q4: What personal protective equipment (PPE) is required when handling this waste?

A4: When handling **4-Bromo-2-nitroaniline** waste, you must wear appropriate PPE to avoid contact, inhalation, and ingestion.^[3] This includes:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.^[2]
- Lab Coat: To protect skin and clothing.^[2]
- Respiratory Protection: If there is a risk of generating dust, use a dust mask or a certified respirator.^{[5][8]}

Q5: How should I handle a spill of **4-Bromo-2-nitroaniline**?

A5: For a solid spill, you should:

- Evacuate non-essential personnel and ensure the area is well-ventilated.^[8]
- Wear the appropriate PPE, including respiratory protection.^[3]
- Carefully sweep up the solid material, avoiding dust formation.^{[2][9]}
- Place the collected material into a suitable, labeled, and sealed container for hazardous waste disposal.^{[7][9]}
- Clean the spill area, but prevent the runoff from entering drains.^[8]

Q6: What are the key regulations I need to be aware of?

A6: While specific regulations vary, you must consult your local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^{[2][7]} In the United States, this includes regulations from the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) and potentially state-level Department of Environmental Protection (DEP) rules.

Q7: How do I prepare a container for **4-Bromo-2-nitroaniline** waste disposal?

A7: Use a container that is in good condition and compatible with the chemical. The original container is often a suitable choice.^[10] The container must be clearly labeled with the words "HAZARDOUS WASTE" and the full chemical name, "**4-Bromo-2-nitroaniline**".^[10] Keep the container tightly closed except when adding waste.^[10]

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Bromo-2-nitroaniline**.

Property	Value	Source(s)
CAS Number	875-51-4	^{[1][2]}
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	^{[1][4][11]}
Molecular Weight	217.02 g/mol	^{[4][11]}
Appearance	Yellow crystalline solid	^[1]
Melting Point	110-113 °C	^[11]
Density	1.8 ± 0.1 g/cm ³	^[11]
Flash Point	140.5 ± 22.3 °C	^[11]
Water Solubility	Sparingly soluble	^[1]

Troubleshooting Guide

Issue	Probable Cause(s)	Recommended Solution(s)
Waste disposal provider rejected the waste container.	<p>1. Improper Labeling: The container is missing the "HAZARDOUS WASTE" sign or the full chemical name. [10]</p> <p>2. Incorrect Container: The container is damaged, leaking, or not properly sealed. [10]</p> <p>3. Mixed Waste: The 4-Bromo-2-nitroaniline waste was mixed with other incompatible waste streams. [5]</p>	<p>1. Correct the Label: Ensure the label is complete and accurate as per regulations. [10]</p> <p>2. Repackage: Transfer the waste to a new, appropriate container that can be securely sealed.</p> <p>3. Segregate Waste: Always use a separate, dedicated container for 4-Bromo-2-nitroaniline waste. Do not mix with other chemical wastes unless you have confirmed compatibility. [5] [10]</p>
The original product container is damaged.	The integrity of the primary container is compromised, posing a risk of a spill or exposure.	<p>Place the entire damaged container into a larger, secure, and compatible overpack drum or secondary containment.</p> <p>Label the outer container clearly with all required hazard information.</p>

Waste is a solution of 4-Bromo-2-nitroaniline in a solvent.

The disposal procedure must account for all components of the waste mixture.

1. Label Correctly: The hazardous waste label must list all components of the solution with their approximate percentages.^[10] 2. Consult SDS of Solvent: Review the Safety Data Sheet for the solvent to identify any additional hazards or disposal considerations. 3. Inform Waste Vendor: Provide the full composition of the waste solution to your licensed disposal company so they can manage it appropriately.

Experimental Protocol

Protocol: Segregation and Packaging of **4-Bromo-2-nitroaniline** Solid Waste for Licensed Disposal

This protocol details the standard procedure for collecting and preparing solid **4-Bromo-2-nitroaniline** waste for pickup by a licensed disposal service.

1. Materials Required:

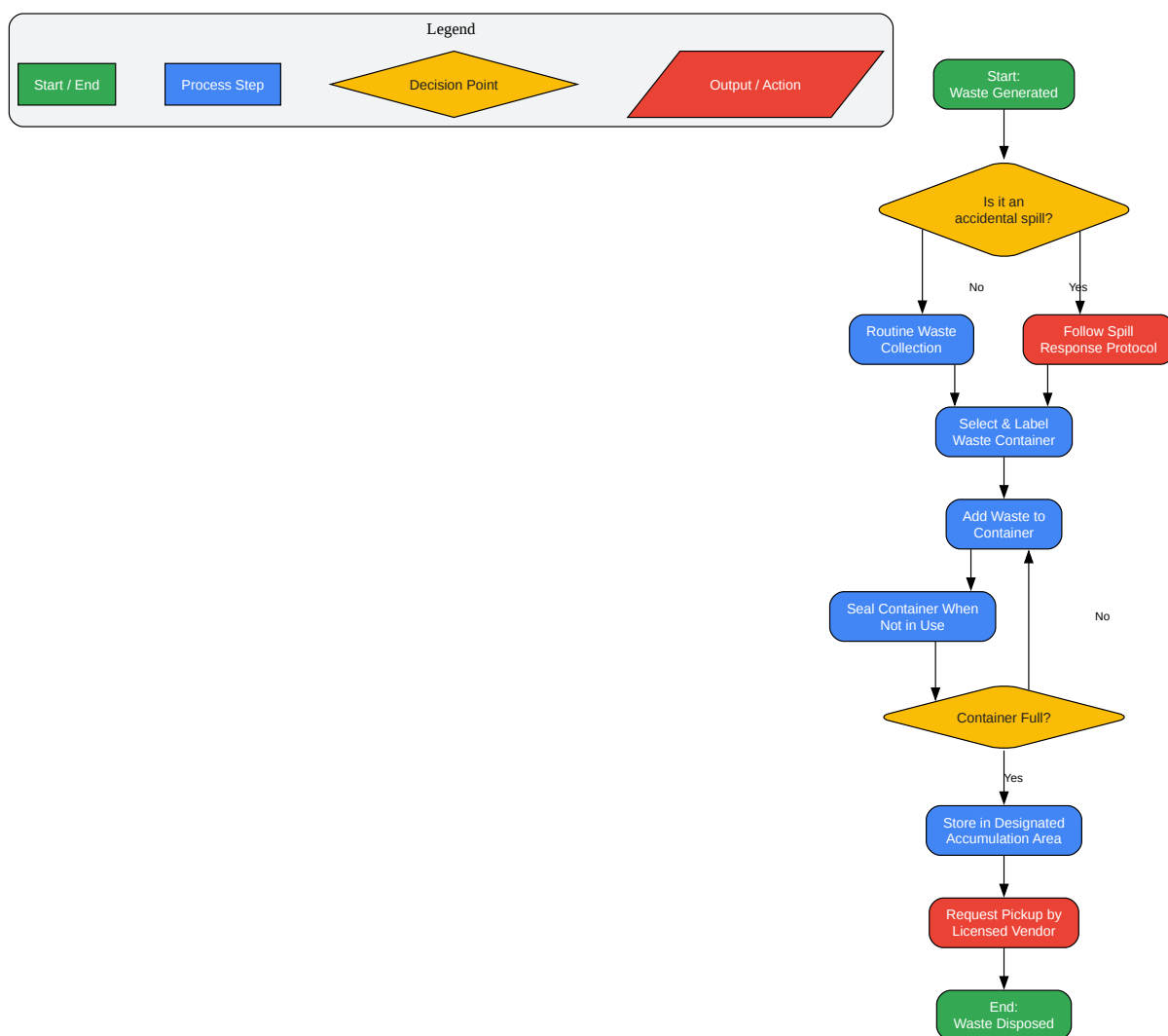
- Designated hazardous waste container (chemically compatible, with a secure lid).
- Hazardous waste labels.
- Permanent marker.
- Personal Protective Equipment (PPE): gloves, safety goggles, lab coat.
- Waste accumulation log.

2. Procedure:

- Designate a Satellite Accumulation Area (SAA): Choose a location in the lab at or near the point of waste generation. This area must be under the control of the operator.
- Prepare the Waste Container:

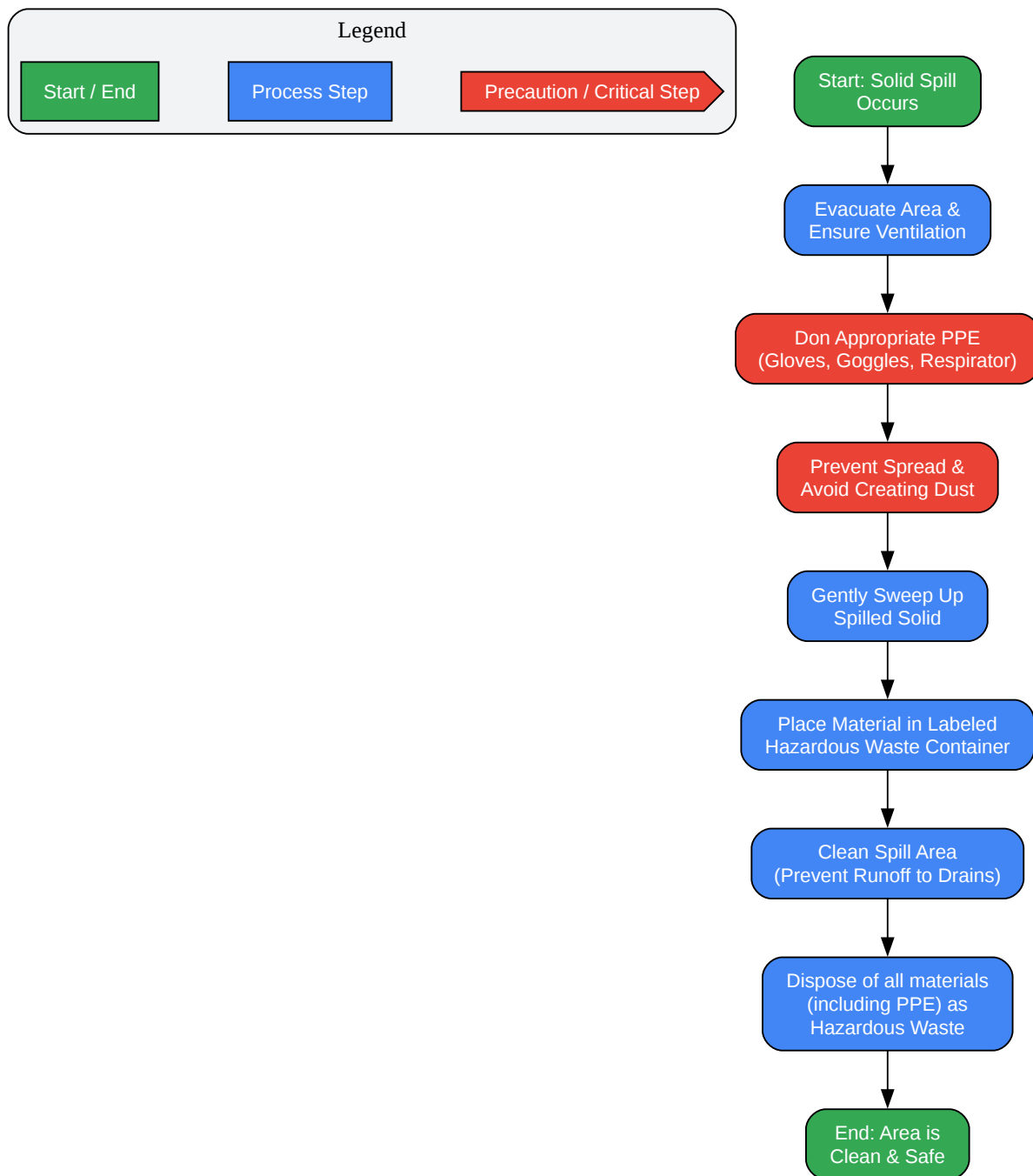
- Select a clean, sturdy container with a tightly fitting screw cap. Ensure it is compatible with **4-Bromo-2-nitroaniline**.
- Affix a "HAZARDOUS WASTE" label to the container before adding any waste.[\[10\]](#)
- Using a permanent marker, write "**4-Bromo-2-nitroaniline**" and any other components on the label.[\[10\]](#)
- Accumulate Waste:
 - Place all solid waste contaminated with **4-Bromo-2-nitroaniline** (e.g., leftover reagent, contaminated filter paper, weigh boats) directly into the designated container.
 - Do not mix this waste with other waste streams like solvents or sharps.[\[5\]](#)[\[10\]](#)
- Maintain Container and Records:
 - Keep the container securely closed at all times, except when adding waste.[\[2\]](#)[\[10\]](#)
 - Record the date and amount of waste added in a logbook.
 - Ensure the exterior of the container remains clean and free of contamination.
- Prepare for Disposal:
 - Once the container is full or waste is no longer being generated, seal the container tightly.
 - Complete the hazardous waste label with the accumulation start and end dates.
 - Store the sealed container in a designated main hazardous waste storage area, segregated according to compatibility, while awaiting pickup.[\[10\]](#)
- Schedule Pickup:
 - Arrange for the removal of the chemical waste by contacting your institution's Environmental Health & Safety (EHS) office or the licensed waste disposal contractor.[\[10\]](#)

Visual Workflow Guides



[Click to download full resolution via product page](#)

Caption: Decision workflow for handling **4-Bromo-2-nitroaniline** waste.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for responding to a solid spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. fishersci.com [fishersci.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. 4-Bromo-2-nitroaniline | C₆H₅BrN₂O₂ | CID 70132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. capotchem.com [capotchem.com]
- 10. engineering.purdue.edu [engineering.purdue.edu]
- 11. 4-Bromo-2-nitroaniline | CAS#:875-51-4 | Chemsrcc [chemsrc.com]
- To cite this document: BenchChem. [Technical Support Center: Disposal of 4-Bromo-2-nitroaniline Waste]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116644#disposal-procedures-for-4-bromo-2-nitroaniline-waste]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com